

An In-depth Technical Guide to 3-Mercaptopropanol: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 3-Mercaptopropanol

Cat. No.: B7801479

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Abstract

This technical guide provides a comprehensive overview of **3-Mercaptopropanol** (CAS: 19721-22-3), a versatile bifunctional molecule with significant applications in organic synthesis, materials science, and as a key building block in the development of therapeutic agents. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis, and explores its applications, with a particular focus on its role in the synthesis of matrix metalloproteinase (MMP) inhibitors.

Properties of 3-Mercaptopropanol

3-Mercaptopropanol, also known as 3-sulfanylpropan-1-ol, is a colorless liquid characterized by a strong, unpleasant odor typical of mercaptans.^{[1][2]} Its bifunctionality, possessing both a hydroxyl and a thiol group, makes it a valuable reagent in a variety of chemical transformations.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Mercaptopropanol** is presented in Table 1. This data has been compiled from various sources to provide a comprehensive reference.

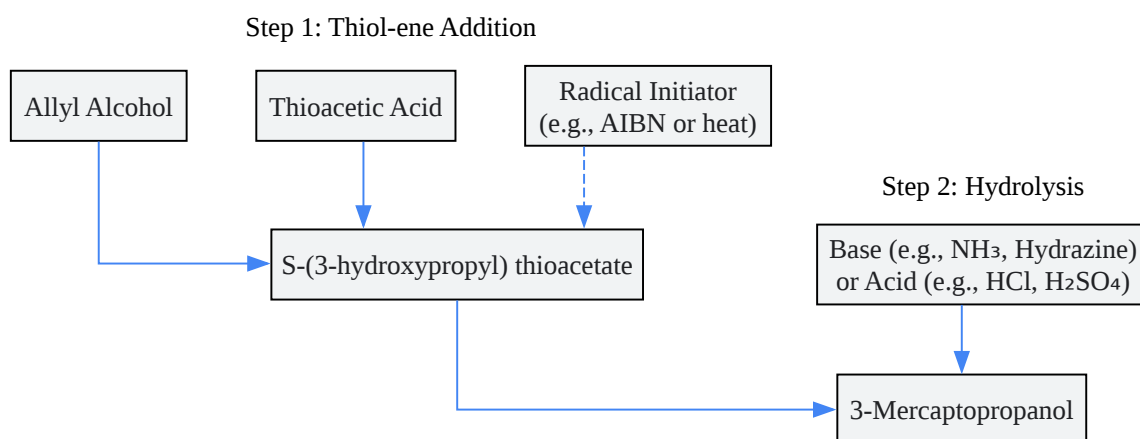
Property	Value	Reference(s)
Molecular Formula	C ₃ H ₈ OS	[1][3]
Molecular Weight	92.16 g/mol	[2][3]
Appearance	Clear, colorless liquid	[1][2]
Odor	Strong, unpleasant	[1]
Boiling Point	186.2 °C at 760 mmHg	[1]
81-82 °C at 10 mmHg	[3]	
Density	1.067 g/mL at 20 °C	[3]
Refractive Index (n _{20/D})	1.495	[3]
Flash Point	85 °C (185 °F)	[4]
Solubility	Soluble in water	[1]
pKa	10.05 ± 0.10 (Predicted)	[1]
Vapor Pressure	0.188 mmHg at 25 °C	[1]

Synthesis of 3-Mercaptopropanol

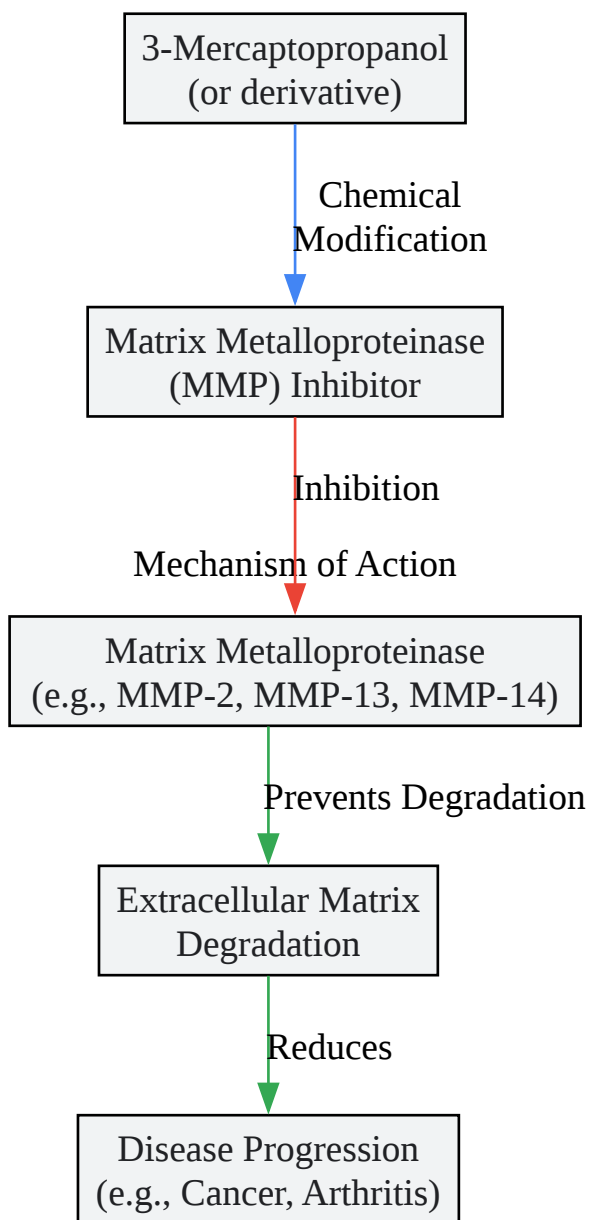
Several synthetic routes to **3-Mercaptopropanol** have been reported. The most common methods involve the anti-Markovnikov addition of a thiol equivalent to allyl alcohol or the reaction of 3-chloro-1-propanol with a sulfur nucleophile.

Synthesis from Allyl Alcohol via Thioacetate Intermediate

This two-step method provides a high-yield route to **3-Mercaptopropanol**, avoiding the use of pyrophoric reagents like lithium aluminum hydride.[1] The overall process involves the radical addition of thioacetic acid to allyl alcohol, followed by hydrolysis of the resulting thioacetate.



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